

An In-depth Technical Guide to 4-Ethylmorpholine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylmorpholine

Cat. No.: B086933

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural attributes of **4-Ethylmorpholine**, a versatile heterocyclic amine. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and contextual understanding.

Chemical Identity and Structure

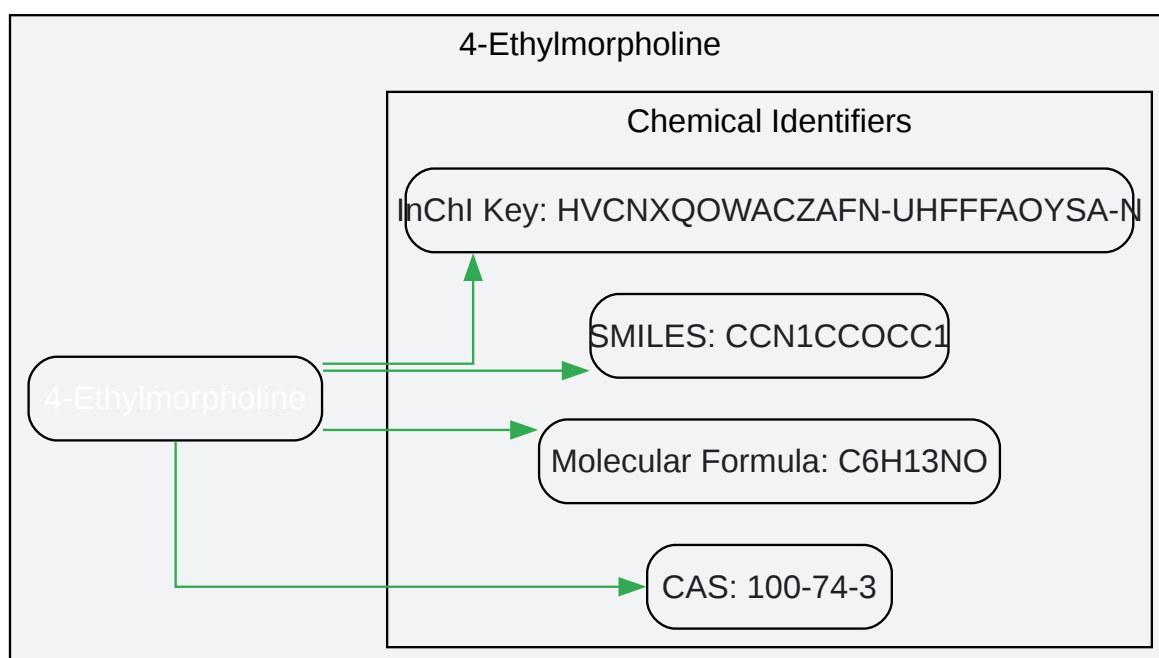
4-Ethylmorpholine, also known as N-Ethylmorpholine, is a tertiary amine and an ether. Its structure consists of a morpholine ring where the hydrogen atom on the nitrogen is substituted with an ethyl group.^[1] This substitution significantly influences its chemical reactivity and physical properties.

- IUPAC Name: **4-ethylmorpholine**^{[2][3]}
- CAS Number: 100-74-3^[4]
- EC Number: 202-885-0^{[4][5]}
- Molecular Formula: C₆H₁₃NO^{[3][4]}

The structural representation of **4-Ethylmorpholine** can be described by various chemical identifiers:

- SMILES (Simplified Molecular Input Line Entry System):CCN1CCOCC1^[2]
- InChI (International Chemical Identifier):1S/C6H13NO/c1-2-7-3-5-8-6-4-7/h2-6H2,1H3^[2]
- InChI Key:HVCNXQOWACZAFN-UHFFFAOYSA-N^[2]

Below is a diagram illustrating the logical relationship of key identifiers for **4-Ethylmorpholine**.



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Key Chemical Identifiers for **4-Ethylmorpholine**

Physicochemical Properties

The physicochemical properties of **4-Ethylmorpholine** are critical for its application in various chemical processes. It exists as a colorless to light yellow liquid at room temperature and has a characteristic amine-like or ammonia-like odor.^{[1][2][6]}

Table 1: Quantitative Physicochemical Data for **4-Ethylmorpholine**

Property	Value	References
Molecular Weight	115.17 g/mol	
115.175 g/mol	[4]	
115.18 g/mol	[7]	
Density	0.91 g/mL at 20 °C	[6]
0.9 g/mL	[4]	
0.92 g/mL at 25 °C		
Boiling Point	139 °C	
138 °C	[8]	
138-139 °C	[2]	
Melting Point	-63 °C	
Flash Point	30 °C (closed cup)	
36 °C		
82 °F	[6][9]	
83 °F	[2]	
Refractive Index	1.441 (n ₂₀ /D)	
1.4413	[4]	
1.4395-1.4435 @ 20°C	[3]	
pKa	7.67 (at 25 °C)	[6][9]
Vapor Pressure	8.1 hPa (20 °C)	[6][9]

Solubility:

4-Ethylmorpholine is miscible with water.[2][6][10] It is also soluble in a variety of organic solvents, including ethanol, ether, and acetone, which enhances its utility in diverse chemical reactions.[1][2]

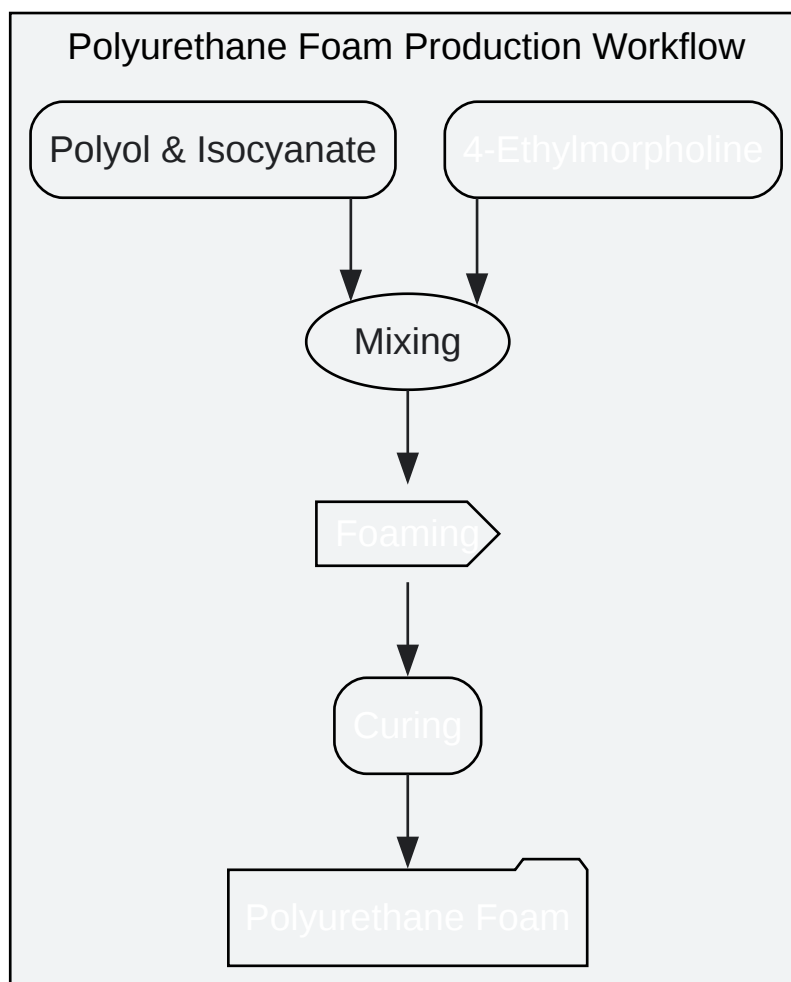
Experimental Protocols & Applications

While detailed, step-by-step experimental protocols for determining the physicochemical properties listed above are not extensively available in common literature, they are typically determined using standard methods outlined in international standards such as those from ASTM or OECD. For instance, boiling point is determined by distillation methods, and flash point by using closed-cup testers.

4-Ethylmorpholine has several key applications in research and industry:

- **Catalyst:** It serves as a catalyst in the production of polyurethane foams.[3][6][11]
- **Buffer Component:** It is utilized as a component of the buffer in basic peptide separation through anion-exchange chromatography.[3][6][11]
- **Solvent:** Due to its solubility characteristics, it is used as a solvent for dyes, resins, and oils.[1][11]
- **Chemical Intermediate:** It is an important intermediate in the synthesis of various organic compounds, including pharmaceuticals, dyestuffs, rubber accelerators, and emulsifying agents.[11]

The following diagram illustrates a simplified workflow for a typical application of **4-Ethylmorpholine** as a catalyst in polyurethane foam production.



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Simplified Workflow of **4-Ethylmorpholine** as a Catalyst

Safety and Handling

4-Ethylmorpholine is a flammable liquid and vapor. It is harmful if swallowed or inhaled and can cause severe skin burns and eye damage.[5] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield, in a well-ventilated area.[12]

Hazard Classifications:

- Flammable Liquids - Category 3[12]
- Acute Toxicity (Oral) - Category 4[12]

- Acute Toxicity (Dermal) - Category 3 or 4[12]
- Skin Corrosion/Irritation - Category 1B[12]
- Serious Eye Damage/Eye Irritation - Category 1[12]

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[5][13]

This guide provides a foundational understanding of **4-Ethylmorpholine**'s chemical properties and structure. For specific applications and experimental design, further consultation of specialized literature and safety protocols is strongly recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethylmorpholine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086933#4-ethylmorpholine-chemical-properties-and-structure>]

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